

Proper Disposal of HP 184 (Photoinitiator 184)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HP 184

Cat. No.: B1678201

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the operational handling and disposal of **HP 184**, also known as Photoinitiator 184 or 1-hydroxycyclohexyl phenyl ketone.

Immediate Safety and Handling Precautions

Before handling **HP 184**, it is crucial to be aware of its properties and the necessary safety measures. This substance is a white crystalline powder.^{[1][2]} While it is not classified as a hazardous substance under GHS (Globally Harmonized System of Classification and Labelling of Chemicals), good industrial hygiene and safety practices should always be followed.^{[3][4]}

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tight-fitting chemical splash goggles or a face shield.^[2]
- Hand Protection: Wear protective gloves.^[2]
- Respiratory Protection: In case of inadequate ventilation or dust formation, an effective dust mask is recommended.^{[5][6]}
- Skin Protection: Wear appropriate working clothes and closed footwear.^{[5][6]}

Handling and Storage:

- Avoid creating dust.[5][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3]
- Store in a cool, well-ventilated place in the original, tightly sealed container.[2][5]
- Protect from light, heat, freezing, and direct sunlight.[2][5]
- Incompatible with strong acids, strong alkalis, and oxidizing agents.[2][7]

HP 184 Properties

A summary of the key quantitative data for **HP 184** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C13H16O2[1][4]
Molar Mass	204.26 g/mol [1][8]
Melting Point	46-50°C[1][5][7]
Boiling Point	> 225 °C[5][6]
Flash Point	> 150°C[1][5][6]
Auto-ignition Temperature	424°C[2][7]
Water Solubility	Slightly soluble (442 - 1108 mg/L at 20-25°C)[1][2][4]
Density	1.17 - 1.182 g/cm ³ at 20°C[1][2][5]
Vapor Pressure	0.02 Pa at 20°C[2][5][7]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **HP 184**. This protocol is designed to minimize environmental release and ensure compliance with typical laboratory waste regulations.

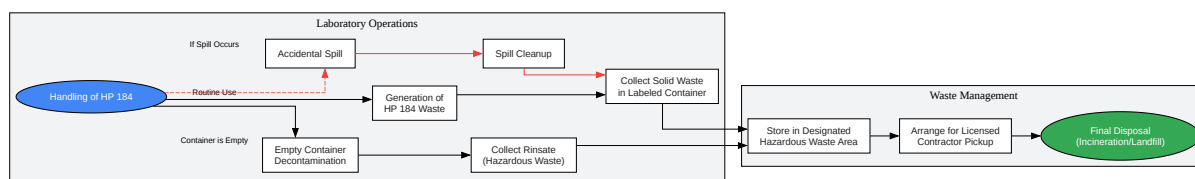
Experimental Protocol: **HP 184** Disposal

- Waste Collection:
 - Designate a specific, clearly labeled waste container for **HP 184** solid waste. The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure lid.
 - Do not mix **HP 184** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. In particular, avoid mixing with strong acids, bases, or oxidizing agents.[\[2\]](#)
- Decontamination of Empty Containers:
 - Triple rinse the empty **HP 184** container with a suitable solvent in which it is soluble, such as acetone, butyl acetate, methanol, or toluene.[\[1\]](#)[\[4\]](#)
 - Collect the rinsate as hazardous waste in a designated, labeled container for flammable liquids.
 - After thorough rinsing, the container can be disposed of as non-hazardous solid waste, or recycled, in accordance with institutional policies.
- Spill Management:
 - In the event of a spill, eliminate all ignition sources.[\[2\]](#)
 - Wear the appropriate PPE as outlined above.
 - For small spills, carefully sweep or vacuum the solid material and place it into the designated **HP 184** waste container. Avoid generating dust.[\[2\]](#)[\[5\]](#)
 - For larger spills, follow your institution's established spill response procedures.
- Final Disposal:
 - Seal the **HP 184** waste container securely.

- Store the sealed container in a designated hazardous waste accumulation area.
- Arrange for pickup and disposal by a licensed hazardous waste contractor, following all local, state, and federal regulations. In Pennsylvania, for example, hazardous waste must be transported by a licensed transporter and is ultimately disposed of by landfilling (after treatment) or incineration.[9]

Disposal Process Workflow

The following diagram illustrates the logical flow of the **HP 184** disposal process, from initial handling to final disposal.



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Figure 1. Logical workflow for the proper disposal of **HP 184**.

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